Verrucarin H: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Roridin H*

Cat. No.: *B1236644*

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Abstract

Verrucarin H is a macrocyclic trichothecene mycotoxin, a class of secondary metabolites produced by various fungi. These compounds are known for their potent biological activities, including cytotoxicity. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of Verrucarin H. Detailed experimental protocols for assessing its cytotoxicity are provided, along with a summary of its known mechanisms of action, including the inhibition of protein synthesis and modulation of key cellular signaling pathways. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, toxicology, and drug development.

Chemical Structure and Properties

Verrucarin H is a complex macrocyclic compound belonging to the trichothecene family. Its chemical structure is characterized by a tetracyclic sesquiterpenoid core containing a 12,13-epoxy ring, which is crucial for its biological activity.

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Table 1: Chemical and Physical Properties of Verrucarin H

Property	Value	Reference
CAS Number	29953-50-2	[1]
Molecular Formula	$C_{29}H_{36}O_8$	[1]
Molecular Weight	512.6 g/mol	[1]
Appearance	White crystalline solid	
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol.	[1]
SMILES	CC(CC1OC(C)C(O1)C=CC=CC(OC2C3)=O)=CC(OCC45C2(C)C6(OC6)C3OC4C=C(C)CC5)=O	[1]
InChI	InChI=1S/C29H36O8/c1-17-9-10-28-15-32-25(31)12-18(2)13-26-34-19(3)20(35-26)7-5-6-8-24(30)37-21-14-23(36-22(28)11-17)29(16-33-29)27(21,28)4/h5-8,11-12,19-23,26H,9-10,13-16H2,1-4H3	[1]

Note: Specific melting and boiling points for Verrucarin H are not readily available in the surveyed literature.

Spectroscopic Data

Detailed spectroscopic data is essential for the identification and characterization of Verrucarin H. While complete spectra are best obtained from dedicated databases or primary literature, the following provides an overview of expected spectroscopic features based on the analysis of related trichothecenes.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

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^{1}H and ^{13}C NMR are critical for elucidating the complex structure of Verrucarin H. The chemical shifts are influenced by the electronegativity of adjacent atoms and the anisotropic effects of double bonds and carbonyl groups.

Specific ^{1}H and ^{13}C NMR peak lists for Verrucarin H are not available in the general literature. Researchers should refer to specialized chemical databases or the primary publication detailing its isolation and characterization for this data.

2.2. Infrared (IR) Spectroscopy

The IR spectrum of Verrucarin H would be expected to show characteristic absorption bands for its functional groups. For the closely related Verrucarin A, the IR spectrum shows an intense band at 1716 cm^{-1} (C=O stretching of the ester), bands at 1635 and 1582 cm^{-1} (C=C stretching), a broad band around 3500 cm^{-1} (O-H stretching), and C-H stretching vibrations between 3000 and 2850 cm^{-1}.

2.3. Mass Spectrometry (MS)

Mass spectrometry is a key technique for determining the molecular weight and fragmentation pattern of Verrucarin H. The fragmentation pattern can provide valuable structural information. For the related Verrucarin A, a molecular ion peak at m/z 502 has been observed.[2]

Biological Activity and Mechanism of Action

Verrucarin H, like other trichothecenes, exhibits potent cytotoxic activity against a range of cell lines.

Table 2: Cytotoxicity of Verrucarin H (IC_{50} Values)

Cell Line	Cell Type	IC_{50} (nM)	Reference
H4TG	Hepatoma (human)	10.8	[1]
MDCK	Kidney (canine)	3.98	[1]
NIH3T3	Fibroblast (mouse)	9.84	[1]
KA31T	Fibroblast (mouse)	8.64	[1]

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3.1. Inhibition of Protein Synthesis

The primary mechanism of action for trichothecenes is the inhibition of eukaryotic protein synthesis.[3] They bind to the 60S ribosomal subunit and interfere with the peptidyl transferase center, thereby blocking the elongation step of translation. This disruption of protein synthesis leads to a cascade of downstream cellular events.

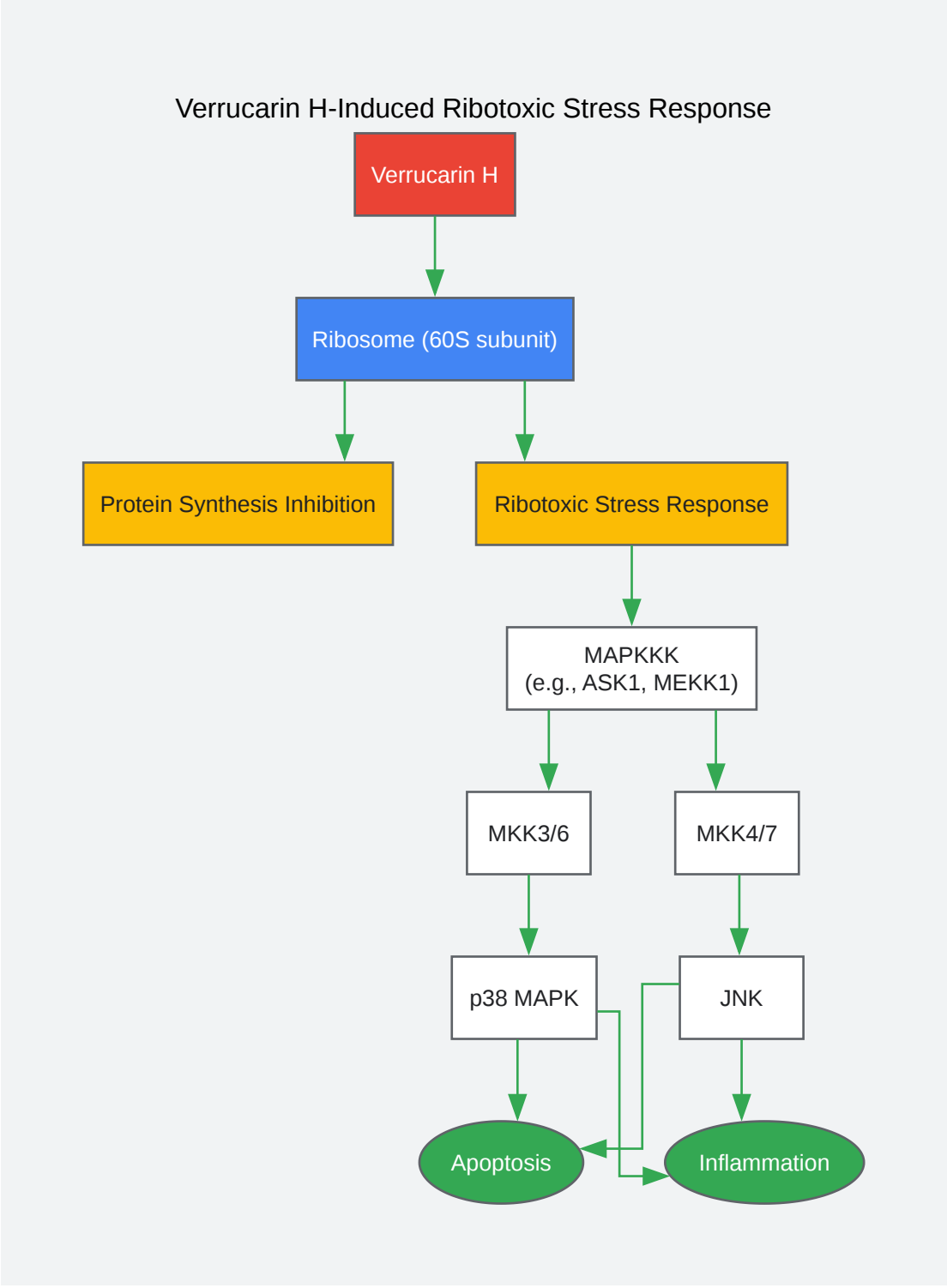
3.2. Induction of Ribotoxic Stress Response and Signaling Pathway Modulation

The binding of trichothecenes to the ribosome triggers a "ribotoxic stress response," which involves the activation of several mitogen-activated protein kinase (MAPK) pathways.

3.2.1. JNK and p38 MAPK Activation

Verrucarins have been shown to induce the phosphorylation and activation of c-Jun N-terminal kinase (JNK) and p38 MAPK.[3][4] These kinases are key regulators of cellular responses to stress, including inflammation and apoptosis.

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Caption: Verrucarin H triggers the ribotoxic stress response.

3.2.2. Akt/NF-κB/mTOR Pathway Inhibition

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Studies on the related Verrucarin A have shown that it can inhibit the prosurvival Akt/NF-κB/mTOR signaling pathway in cancer cells. This inhibition contributes to its pro-apoptotic effects. It is plausible that Verrucarin H shares a similar mechanism of action.

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